

Technical Support Center: Managing and Disposing of Sulfur-35 Radioactive Waste

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Sulfur-35

Cat. No.: B081441

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **Sulfur-35** (S-35).

Frequently Asked Questions (FAQs)

1. What are the primary radiological hazards associated with **Sulfur-35**?

The primary concern when working with S-35 is internal exposure through ingestion, inhalation, skin absorption, or injection.^{[1][2][3][4]} The weak beta particles emitted by S-35 do not pose a significant external radiation hazard.^{[1][2][3][4]}

2. What is the half-life of **Sulfur-35** and how does it decay?

Sulfur-35 has a physical half-life of approximately 87.4 to 87.6 days.^{[1][5][6]} It decays by emitting a beta particle to become stable Chlorine-35.^[7]

3. Is shielding required when working with **Sulfur-35**?

No, shielding is generally not required for the quantities of S-35 typically used in laboratory settings, as the beta emissions are weak.^{[1][2][3][4][6]}

4. How can I detect **Sulfur-35** contamination?

The most effective method for detecting S-35 contamination is through wipe tests counted with a Liquid Scintillation Counter.^{[1][2][3][4][6]} Standard Geiger-Mueller (GM) survey meters have low efficiency for detecting the low-energy beta particles of S-35 and may not detect low-level contamination.^{[1][6][8][9][10]}

5. What are the approved methods for disposing of **Sulfur-35** waste?

Common disposal methods for S-35 waste include:

- Decay-in-Storage (DIS): Solid waste is stored for at least 10 half-lives (approximately 2.4 years) until its radioactivity is indistinguishable from background levels.^{[11][12]}
- Off-Site Radioactive Waste Disposal Program: Liquid scintillation vials and some other liquid wastes are typically managed through a licensed third-party vendor.^{[6][8]}
- Sewer Disposal: In some cases, and within strict limits, aqueous, non-hazardous S-35 waste may be disposed of via the sanitary sewer. Always consult your institution's Radiation Safety Officer (RSO) for specific limits and procedures.^{[6][8]}

Troubleshooting Guides

Issue 1: Suspected Volatilization and Airborne Contamination

Symptoms:

- Widespread, low-level contamination detected in areas not directly used for S-35 work (e.g., incubators, refrigerators, centrifuges).^[13]
- Contamination found on rubber seals, tubing, and other equipment.^{[13][14]}
- Positive wipe tests in unexpected locations.

Probable Cause: Certain S-35 labeled compounds, particularly methionine and cysteine, are volatile and can become airborne.^{[1][2][6][8][13][15]} This can occur when thawing stock solutions, opening vials, during incubation, or from waste containers.^{[1][13]}

Solution:

- **Work in a Fume Hood:** Always handle volatile S-35 compounds, especially stock solutions, in a certified chemical fume hood.[\[1\]](#)[\[2\]](#)[\[6\]](#)[\[8\]](#)[\[15\]](#)
- **Use Charcoal Traps:** Place activated charcoal filters or traps in incubators and other enclosed spaces where S-35 is used to absorb volatile compounds.[\[1\]](#)[\[13\]](#) Copper scrubbers can also be effective.[\[13\]](#)
- **Vent Stock Vials:** When thawing or opening stock vials, vent them inside a fume hood. This can be done by inserting a needle attached to a charcoal-filled syringe through the septum.[\[2\]](#)[\[3\]](#)[\[4\]](#)
- **Seal Waste Containers:** Ensure all S-35 waste containers are securely sealed to prevent the escape of volatile compounds.[\[16\]](#)
- **Regular Monitoring:** Conduct regular wipe tests of incubators, refrigerators, and surrounding work areas to detect and address contamination promptly.[\[9\]](#)[\[10\]](#)

Issue 2: Ineffective Decontamination of Surfaces

Symptoms:

- Persistent positive wipe tests after cleaning a contaminated area.
- Contamination appears to spread despite cleaning efforts.

Probable Cause:

- **Improper Decontamination Technique:** Not using the appropriate cleaning agent or technique.
- **Porous Surfaces:** Contamination may have been absorbed by porous materials like wood or unsealed concrete.
- **Re-contamination:** The source of the contamination has not been properly identified and controlled.

Solution:

- **Use Appropriate Cleaners:** Utilize a commercial radioactive decontamination solution. Follow the manufacturer's instructions for use.
- **Clean from Outward to Inward:** When cleaning a spill, work from the outer edge of the contaminated area towards the center to avoid spreading the contamination.
- **Multiple Wipes:** Use multiple wipes for each cleaning step. Do not reuse a contaminated wipe.
- **Verify with Wipe Tests:** After decontamination, perform a wipe test to confirm that the area is clean.
- **Address Porous Surfaces:** If a porous surface is contaminated, it may need to be removed and disposed of as radioactive waste. Consult with your RSO.
- **Identify and Mitigate the Source:** Determine the cause of the contamination (e.g., a leaking container, volatile emissions) and take corrective action to prevent re-contamination.

Issue 3: Managing Mixed Waste (Radioactive and Hazardous Chemical)

Symptoms:

- Generation of waste containing both S-35 and a hazardous chemical (e.g., flammable solvents, toxic chemicals).

Probable Cause:

- Experimental protocols that require the use of hazardous chemicals in conjunction with S-35.

Solution:

- **Waste Minimization is Key:** The primary strategy for managing mixed waste is to avoid generating it in the first place.^{[2][4]} Review your experimental protocol to see if non-hazardous alternatives can be used.
- **Segregate Waste Streams:** Do not mix radioactive waste with non-radioactive hazardous waste.^[1]

- **Consult Your RSO:** The disposal of mixed waste is complex and highly regulated. Before generating any mixed waste, you must consult with your institution's Radiation Safety Officer. They will provide specific instructions on how to collect, store, and dispose of this type of waste.
- **Proper Labeling:** If mixed waste generation is unavoidable, it must be clearly and accurately labeled with both the radioactive and hazardous chemical constituents.

Data Presentation

Table 1: Radiological Data for **Sulfur-35**

Property	Value	Reference(s)
Half-Life	87.4 - 87.6 days	[1][5][6]
Beta Energy (Max)	167 keV	[1][6][17]
Beta Energy (Avg)	48.8 - 49 keV	[4][6][17]
Max Range in Air	24 - 26 cm	[1][2][3][4][6][9][10]
Max Range in Tissue	0.30 - 0.32 mm	[1][2][3][4][6]
Max Range in Plastic	0.25 mm	[1][2][3][4]

Table 2: Decay-in-Storage Time for **Sulfur-35**

Number of Half-Lives	Time (Days)	Time (Years)	Remaining Activity
1	87.5	0.24	50.0%
2	175	0.48	25.0%
3	262.5	0.72	12.5%
4	350	0.96	6.25%
5	437.5	1.20	3.13%
6	525	1.44	1.56%
7	612.5	1.68	0.78%
8	700	1.92	0.39%
9	787.5	2.16	0.20%
10	875	2.40	0.10%

Experimental Protocols

Protocol 1: Wipe Test for **Sulfur-35** Contamination

Objective: To detect removable S-35 contamination on surfaces.

Materials:

- Filter paper or cotton swabs
- Vial containing liquid scintillation cocktail
- Liquid Scintillation Counter (LSC)
- Gloves and other appropriate Personal Protective Equipment (PPE)
- Diagram or map of the area to be surveyed

Procedure:

- Put on appropriate PPE.
- For each location to be tested, take a piece of filter paper or a swab and wipe an area of approximately 100 cm² (e.g., a 10 cm x 10 cm square).
- Place the wipe into a vial containing liquid scintillation cocktail.
- Prepare a "background" vial containing a clean, unused wipe and scintillation cocktail.
- Label each vial with the location of the wipe.
- Place the vials in the Liquid Scintillation Counter and count for an appropriate time (e.g., 1-5 minutes).
- Record the results in counts per minute (CPM) or disintegrations per minute (DPM).
- Compare the sample counts to the background count and the action levels set by your institution's RSO.
- If contamination is found above the action level, decontaminate the area and re-wipe to confirm cleanliness.

Protocol 2: Decay-in-Storage (DIS) for Solid **Sulfur-35** Waste

Objective: To safely dispose of solid S-35 waste by allowing it to decay to background levels.

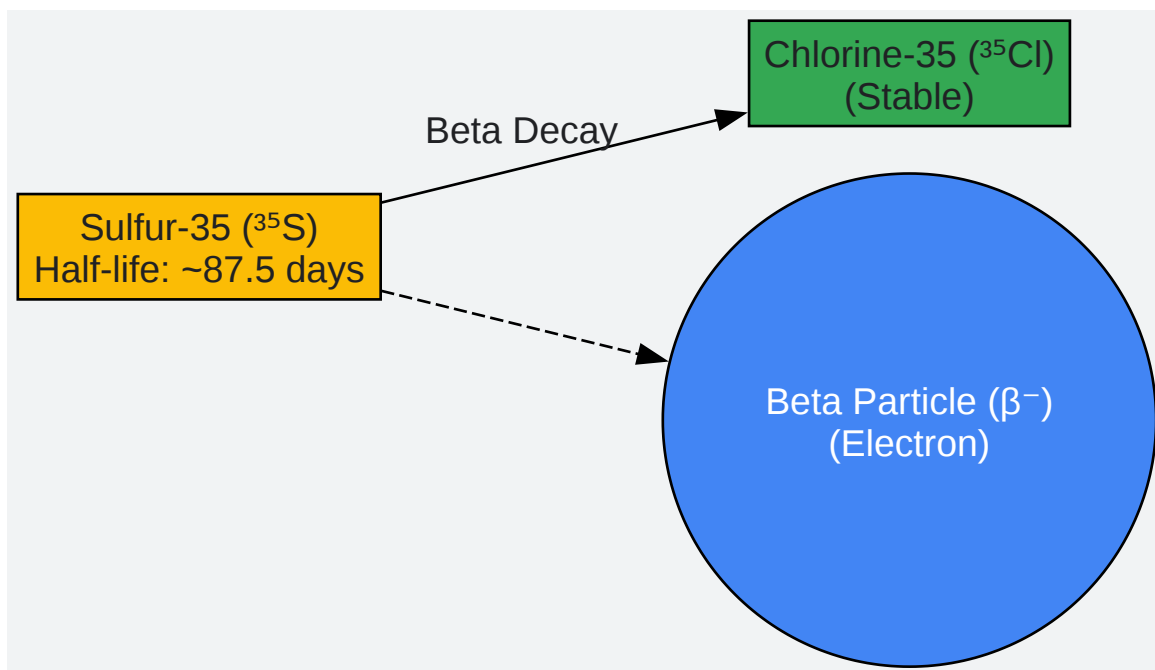
Materials:

- Appropriate radioactive waste container (e.g., rigid, leak-proof container with a tight-fitting lid)
- Radioactive waste labels
- Waste log sheet
- Calibrated survey meter

Procedure:

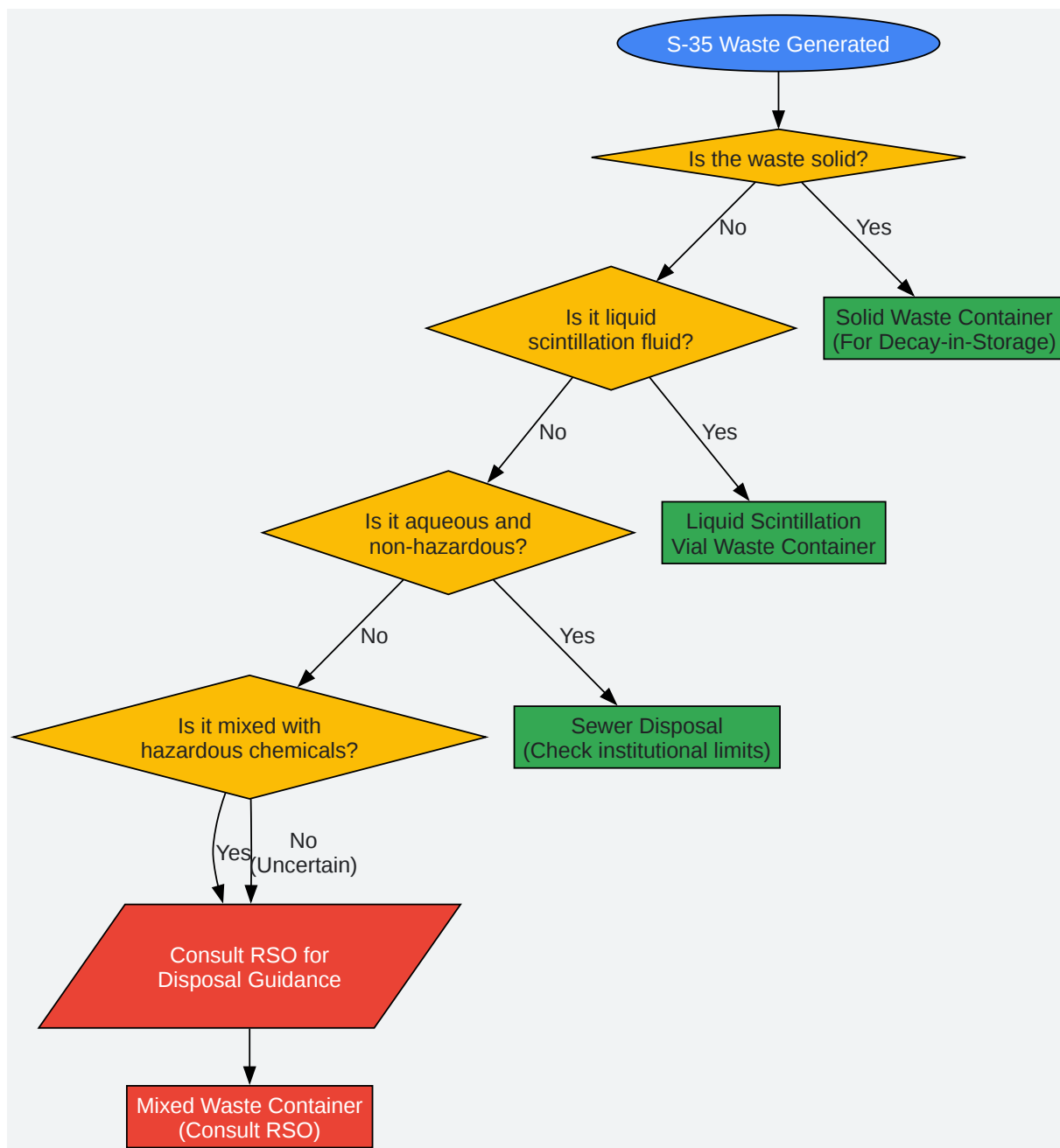
- Segregation: Ensure that only solid waste contaminated with S-35 (or other short-lived isotopes with similar half-lives, if permitted by your RSO) is placed in the DIS container. Do not mix with long-lived isotopes or hazardous chemicals.[\[1\]](#)[\[11\]](#)
- Labeling: Label the container with "Caution, Radioactive Material," the isotope (S-35), the date the container was started, and the name of the principal investigator.
- Waste Log: Maintain a log sheet on the container, recording each item added, its estimated activity, and the date.
- Storage: Store the full, sealed container in a designated and secured radioactive material storage area.
- Decay Period: Hold the waste for a minimum of 10 half-lives (approximately 2.4 years).[\[11\]](#)
- Survey: After the decay period, survey the container in a low-background area using a calibrated and appropriate survey meter. The radiation level should be indistinguishable from background.
- Obliterate Labels: Before disposal as regular waste, all radioactive material labels must be defaced or removed.
- Final Disposal: Dispose of the waste in the appropriate non-radioactive waste stream (e.g., regular trash, biohazardous waste, if applicable), following institutional guidelines.
- Record Keeping: Complete the waste log with the final survey results, the date of disposal, and the name of the person performing the survey. Maintain these records as required by your institution.

Visualizations



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Caption: The radioactive decay pathway of **Sulfur-35** to stable Chlorine-35.



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Caption: A decision tree for the proper segregation of **Sulfur-35** waste streams.

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- To cite this document: BenchChem. [Technical Support Center: Managing and Disposing of Sulfur-35 Radioactive Waste]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b081441#managing-and-disposing-of-sulfur-35-radioactive-waste]

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